Technical Guide: 4-Ethynyl-2-methylaniline (CAS 146141-31-3)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Ethynyl-2-methylaniline*
CAS No.:	*146141-31-3*
Cat. No.:	*B583632*

Get Quote

Advanced Building Block for Kinase Inhibitor & Proteomic Discovery[1]

Part 1: Executive Summary & Chemical Identity

4-Ethynyl-2-methylaniline (CAS 146141-31-3) is a bifunctional aromatic building block characterized by a primary amine and a terminal alkyne positioned para to each other, with an ortho-methyl group providing steric definition.

This compound is a critical scaffold in modern medicinal chemistry, particularly in the synthesis of Type II Kinase Inhibitors (targeting the DFG-out conformation) and as a "clickable" handle for Activity-Based Protein Profiling (ABPP). Its structural rigidity and orthogonal reactivity (nucleophilic amine vs. electrophilic/cycloaddition-ready alkyne) allow for precise modular drug design.

Chemical Identity Table

© 2026 BenchChem. All rights reserved.

Property	Specification
CAS Number	146141-31-3
IUPAC Name	4-Ethynyl-2-methylaniline
Synonyms	4-Amino-3-methylphenylacetylene; 4-Ethynyl-o-toluidine
Molecular Formula	C_9H_9N
Molecular Weight	131.18 g/mol
SMILES	CC1=C(C=CC(=C1)C#C)N
InChI Key	WDNCVJZQRADJNX-UHFFFAOYSA-N
Appearance	Pale yellow to brown solid (oxidizes upon air exposure)
Storage	2-8°C, Inert Atmosphere (Argon/Nitrogen), Dark

Part 2: Synthesis & Manufacturing Protocol

The synthesis of **4-ethynyl-2-methylaniline** requires a high-fidelity protocol to prevent polymerization of the alkyne and oxidation of the amine. The preferred industrial route utilizes a Sonogashira Coupling on a protected halide precursor, followed by controlled deprotection.

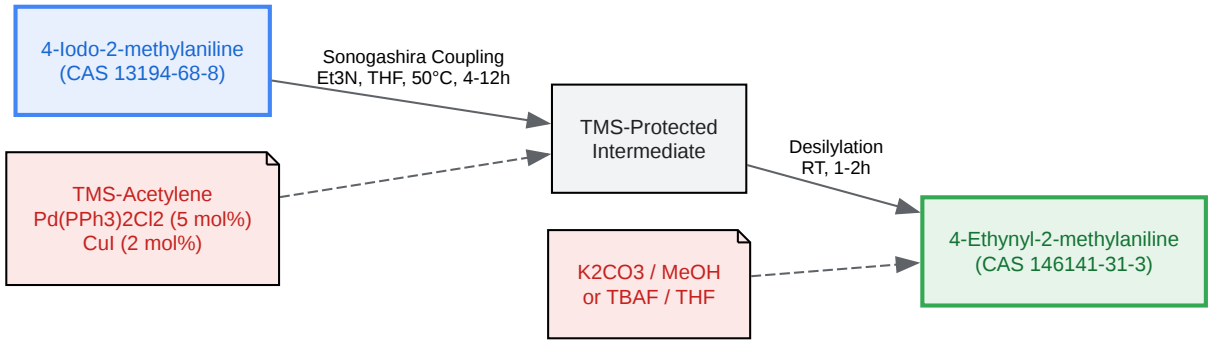
Strategic Rationale

- Starting Material:4-Iodo-2-methylaniline is preferred over the bromo-analog due to the weaker C-I bond, allowing for milder coupling conditions (room temperature to 50°C) which preserves the labile amine.

- Protection Strategy: While the free amine can be used directly in Sonogashira coupling, protecting it (e.g., as an acetamide or carbamate) often improves yield by preventing catalyst poisoning. However, the protocol below describes the direct chemoselective route often used in discovery to minimize step count.

Workflow Diagram (DOT)

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Two-step synthesis of **4-ethynyl-2-methylaniline** via Sonogashira coupling and desilylation.

Step-by-Step Protocol

Step 1: Sonogashira Coupling

- Setup: Flame-dry a 3-neck round bottom flask and purge with Argon.
- Solvent System: Dissolve 4-iodo-2-methylaniline (1.0 eq) in anhydrous THF/Triethylamine (3:1 ratio). Degas the solution by sparging with Argon for 15 minutes. Note: Oxygen exclusion is critical to prevent Glaser homocoupling of the alkyne.
- Catalyst Addition: Add $Pd(PPh_3)_2Cl_2$ (0.05 eq) and CuI (0.02 eq). The solution typically turns yellow/brown.
- Alkyne Addition: Dropwise add Trimethylsilylacetylene (TMSA) (1.2 eq) via syringe.
- Reaction: Stir at 40-50°C for 6-12 hours. Monitor via TLC (Hexane/EtOAc).
- Workup: Filter through a celite pad to remove Pd/Cu residues. Concentrate the filtrate.

Step 2: Desilylation (TMS Removal)

- Dissolution: Dissolve the crude TMS-intermediate in Methanol.

© 2026 BenchChem. All rights reserved.

- Deprotection: Add Potassium Carbonate (K_2CO_3) (2.0 eq) and stir at room temperature. Caution: Reaction is usually fast (<1 hour). Prolonged exposure to base can degrade the aniline.
- Extraction: Dilute with water and extract into Ethyl Acetate.
- Purification: Flash column chromatography (Silica gel, Hexane:EtOAc gradient 9:1 to 4:1).
- Validation:
  - 1H NMR ($CDCl_3$): Look for the acetylenic proton singlet at ~3.0 ppm.
  - IR: Sharp peak at ~3280 cm^{-1} (C≡C-H stretch).

Part 3: Applications in Drug Discovery

This compound is not merely an intermediate; it is a pharmacophore installer.

1. Kinase Inhibitor Design (The "Gatekeeper" Strategy)

In tyrosine kinase inhibitors (TKIs), the ethynyl-aniline motif is often used to access the hydrophobic back pocket of the ATP-binding site. The alkyne acts as a rigid, linear spacer that can extend into the "gatekeeper" region (e.g., T315I in BCR-ABL).

- Mechanism: The aniline nitrogen forms a hydrogen bond with the hinge region (e.g., via a pyrimidine or quinazoline scaffold), while the alkyne extends to interact with hydrophobic residues or covalently trap a cysteine (if designed as a suicide inhibitor).

2. Click Chemistry & Proteomics (ABPP)

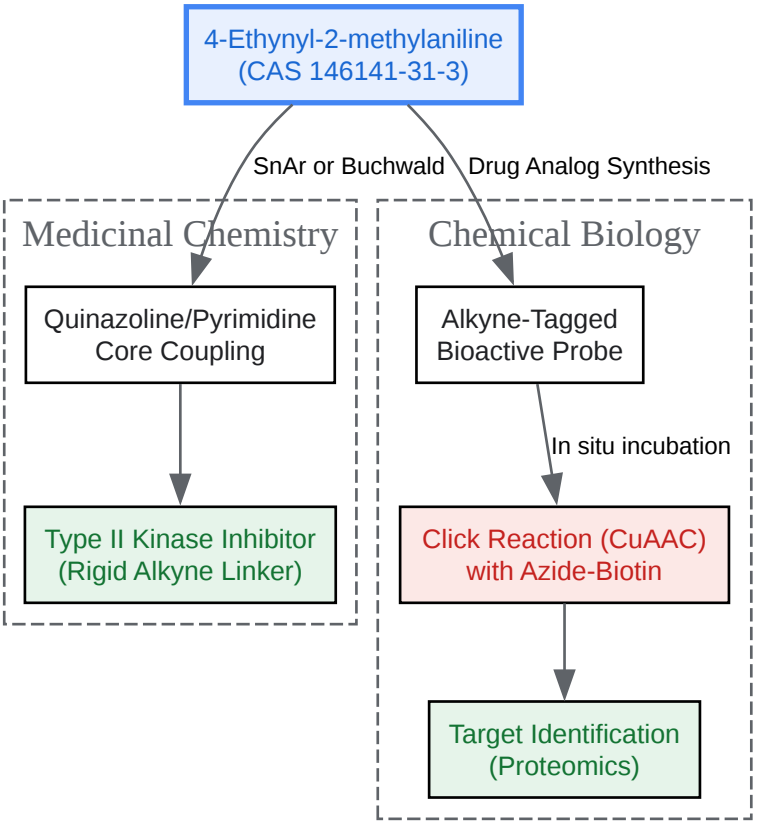
Researchers use CAS 146141-31-3 to synthesize "alkyne-tagged" drug analogs.

- Workflow:
  - Synthesize a drug analog using **4-ethynyl-2-methylaniline** instead of the standard aniline.
  - Incubate the analog with live cells.

© 2026 BenchChem. All rights reserved.

- Lyse cells and perform a CuAAC (Copper-Catalyzed Azide-Alkyne Cycloaddition) with an Azide-Rhodamine or Azide-Biotin reporter.
- Visualize or enrich the target proteins to map off-target effects.

Application Logic Diagram (DOT)



Click to download full resolution via product page

Figure 2: Dual utility in synthesis of therapeutic agents and chemical biology probes.

Part 4: Safety & Handling (Self-Validating Protocols)

- Instability Warning: Terminal acetylenes on electron-rich rings (anilines) can be prone to oxidative coupling (Glaser coupling) or polymerization upon heating.
  - Validation: Always check solubility in CDCl3 before use. Insoluble dark solids indicate polymerization.

© 2026 BenchChem. All rights reserved.

- Toxicity: Like most anilines, this compound is a potential sensitizer and methemoglobinemia agent. Handle in a fume hood with nitrile gloves.

References

- PubChem Compound Summary. **4-Ethynyl-2-methylaniline** (CID 141496306). National Library of Medicine. [Link]

- To cite this document: BenchChem. [Technical Guide: 4-Ethynyl-2-methylaniline (CAS 146141-31-3)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b583632/docs#technical-guide-4-ethynyl-2-methylaniline-cas-146141-31-3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.